

# An In-depth Technical Guide on 5-(Benzylxy)-2-(chloromethyl)pyridine

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## Compound of Interest

**Compound Name:** 5-(Benzylxy)-2-(chloromethyl)pyridine

**Cat. No.:** B1341815

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical entities is paramount. This guide provides the core data for **5-(Benzylxy)-2-(chloromethyl)pyridine**, a key intermediate in synthetic chemistry.

## Physicochemical Data

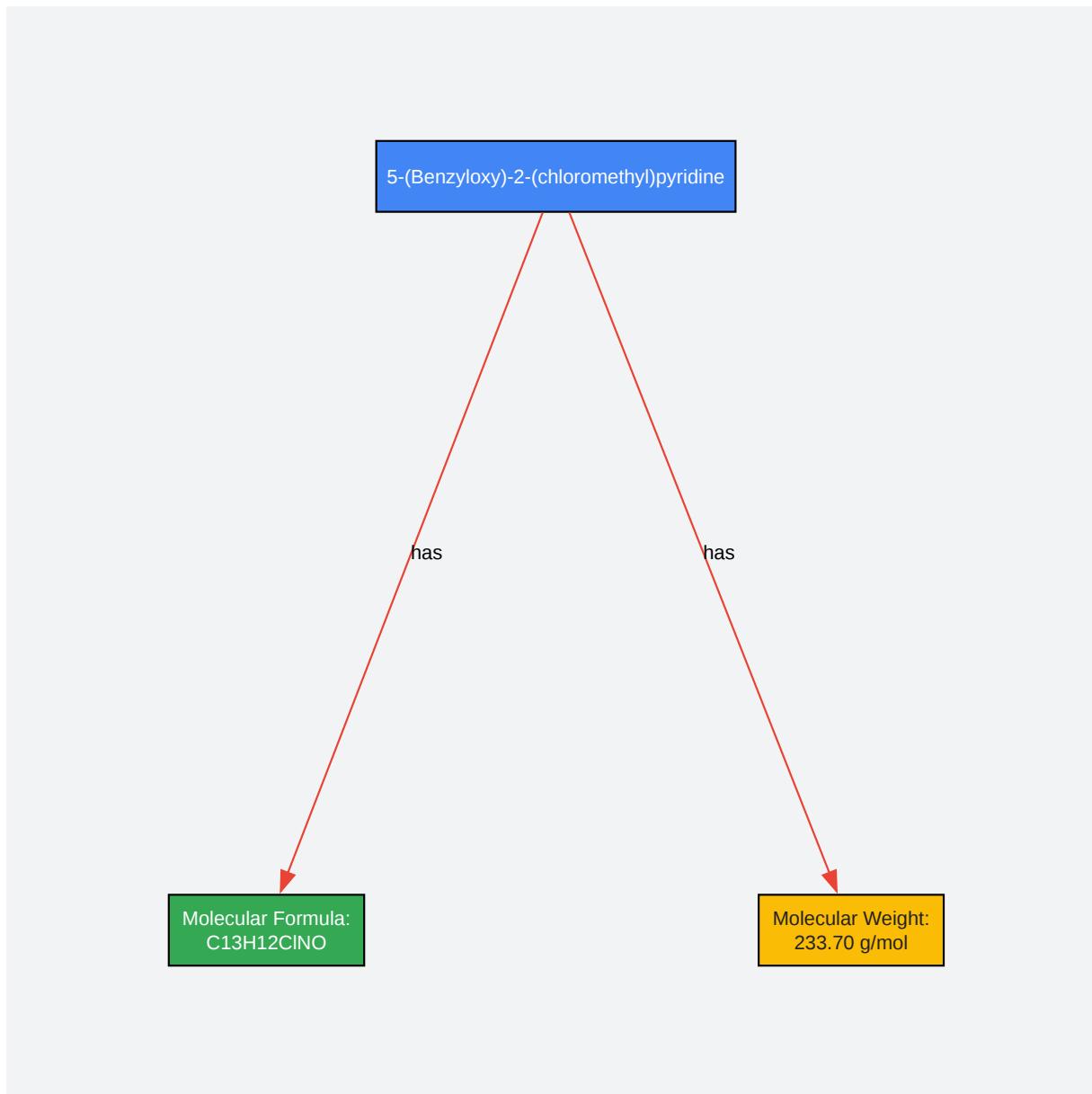
The essential molecular data for **5-(Benzylxy)-2-(chloromethyl)pyridine** is summarized in the table below.

Property	Value
Molecular Formula	C13H12ClNO <sup>[1]</sup>
Molecular Weight	233.70 g/mol <sup>[1]</sup>

This compound's strategic functionalization, featuring a benzylxy group and a reactive chloromethyl group on a pyridine scaffold, makes it a versatile building block in the synthesis of more complex molecules with potential therapeutic applications.<sup>[1]</sup> The pyridine nucleus is a well-established "privileged scaffold" in medicinal chemistry, known for its presence in a wide array of therapeutic agents.<sup>[1]</sup> The chloromethyl group at the 2-position offers a site for nucleophilic substitution, while the benzylxy group at the 5-position can be deprotected to reveal a hydroxyl group for further molecular elaboration.<sup>[1]</sup>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name and its fundamental molecular properties.



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Caption: Structure-Property relationship for **5-(BenzylOxy)-2-(chloromethyl)pyridine**.

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## References

- 1. 5-(BenzylOxy)-2-(chloromethyl)pyridine | 127590-90-3 | Benchchem [benchchem.com]
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